

Methyl D-phenylalaninate molecular weight

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Compound of Interest

Compound Name: **Methyl D-phenylalaninate**

Cat. No.: **B3040560**

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An In-depth Technical Guide to **Methyl D-phenylalaninate** for Researchers and Drug Development Professionals

Introduction

Methyl D-phenylalaninate is a derivative of the non-proteinogenic amino acid D-phenylalanine. It serves as a crucial chiral building block in synthetic organic chemistry and is of significant interest to researchers in the field of drug discovery and development. The incorporation of D-amino acids, such as D-phenylalanine and its derivatives, into peptide chains is a key strategy for enhancing the metabolic stability of peptide-based therapeutics.^[1] ^[2] By replacing the naturally occurring L-amino acids, the resulting peptides exhibit increased resistance to enzymatic degradation by proteases, leading to a longer *in vivo* half-life.^[1]^[2]

This technical guide provides a comprehensive overview of the physicochemical properties, key applications, and experimental considerations for **Methyl D-phenylalaninate**, with a focus on its hydrochloride salt, which is the common commercially available form.

Physicochemical Properties

Methyl D-phenylalaninate is typically handled as its hydrochloride salt to improve stability and solubility. The properties of both the free base and the hydrochloride salt are summarized below for easy reference and comparison.

Property	Methyl D-phenylalaninate	Methyl D-phenylalaninate Hydrochloride	Data Source(s)
Molecular Formula	C ₁₀ H ₁₃ NO ₂	C ₁₀ H ₁₄ ClNO ₂	[3]
Molecular Weight	179.22 g/mol	215.68 g/mol	[3][4]
CAS Number	Not specified	13033-84-6	[4][5]
Appearance	-	White to pale cream crystalline powder	[5][6]
Melting Point	-	159-163 °C	[6]
Boiling Point	-	264.2 °C at 760 mmHg	[6]
Density	-	~1.1 g/cm ³	[6]
Solubility	-	Soluble in Ethanol and Methanol	[6][7]
Optical Rotation	-	[α] ²⁰ /D = -37.0 ± 1.0° (c=2 in ethanol)	[6]
Storage Temperature	-	2-8°C	[6]

Core Applications in Research and Drug Development

The primary utility of **Methyl D-phenylalaninate** lies in its application as a specialized building block for synthesizing complex organic molecules and peptidomimetics. Its D-configuration is pivotal for developing robust peptide drug candidates.

- Peptide Synthesis: **Methyl D-phenylalaninate** is widely used in both solution-phase and solid-phase peptide synthesis (SPPS).[1][7] Its incorporation into a peptide sequence can sterically hinder the action of proteases that are specific to L-amino acid residues, thus enhancing the peptide's therapeutic potential.[2]

- Pharmaceutical Intermediates: It is a key intermediate in the synthesis of a variety of pharmaceuticals, including anti-diabetic, anti-tumor, and anti-HIV drugs.[8]
- Chiral Auxiliary: In organic synthesis, its defined stereochemistry makes it a useful chiral auxiliary, facilitating the production of enantiomerically pure compounds essential for effective medications.[9]

Experimental Protocols

The following sections detail common experimental procedures involving **Methyl D-phenylalaninate**.

General Workflow for Peptide Elongation using SPPS

Solid-Phase Peptide Synthesis (SPPS) is a standard method for incorporating amino acids like **Methyl D-phenylalaninate** into a peptide chain. The D-phenylalanine methyl ester must first be N-terminally protected (commonly with Fmoc) to be used in the standard Fmoc/tBu synthesis strategy. The diagram below illustrates the logical workflow for this process.



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